

IUPAC name for 1,4-Bis(2,3-epoxypropoxy)butane

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Compound of Interest

Compound Name: 1,4-Butanediol diglycidyl ether

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An In-depth Technical Guide to 2,2'-[Butane-1,4-diylbis(oxymethylene)]bis(oxirane)

Chemical Identity and Nomenclature

1,4-Bis(2,3-epoxypropoxy)butane, a diepoxide compound, is a significant chemical intermediate in various industrial and research applications. Its bifunctional nature, characterized by two reactive epoxide groups, allows it to act as an effective cross-linking agent and a reactive diluent in polymer systems. The preferred International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2,2'-[Butane-1,4-diylbis(oxymethylene)]bis(oxirane).[1] Another systematic IUPAC name is 2-[4-(oxiran-2-ylmethoxy)butoxymethyl]oxirane.[1][2]

The compound is widely known by its common name, **1,4-Butanediol diglycidyl ether** (BDDE), which will be used throughout this guide for clarity.[1][3]

Identifier	Value
Preferred IUPAC Name	2,2'-[Butane-1,4-diylbis(oxymethylene)]bis(oxirane)[1]
Common Name	1,4-Butanediol diglycidyl ether (BDDE)[1][3]
CAS Number	2425-79-8[1][2][4]
EC Number	219-371-7[1][5]
Molecular Formula	C ₁₀ H ₁₈ O ₄ [1][2][4]
SMILES	C1C(O1)COCCCCOCC2CO2[1]

A comprehensive list of synonyms is provided below for cross-referencing purposes.

Synonyms
1,4-Bis(2,3-epoxypropoxy)butane[1][4][6]
1,4-Diglycidylloxybutane[1][3][4]
1,4-Bis(glycidylloxy)butane[1][6]
1,4-Butane diglycidyl ether[1][6]
Tetramethylene glycol diglycidyl ether[1][6]
(Tetramethylenebis(oxymethylene))dioxirane[1][6]
Araldit DY 026[2][6]
Grilonit RV 1806[2][6]

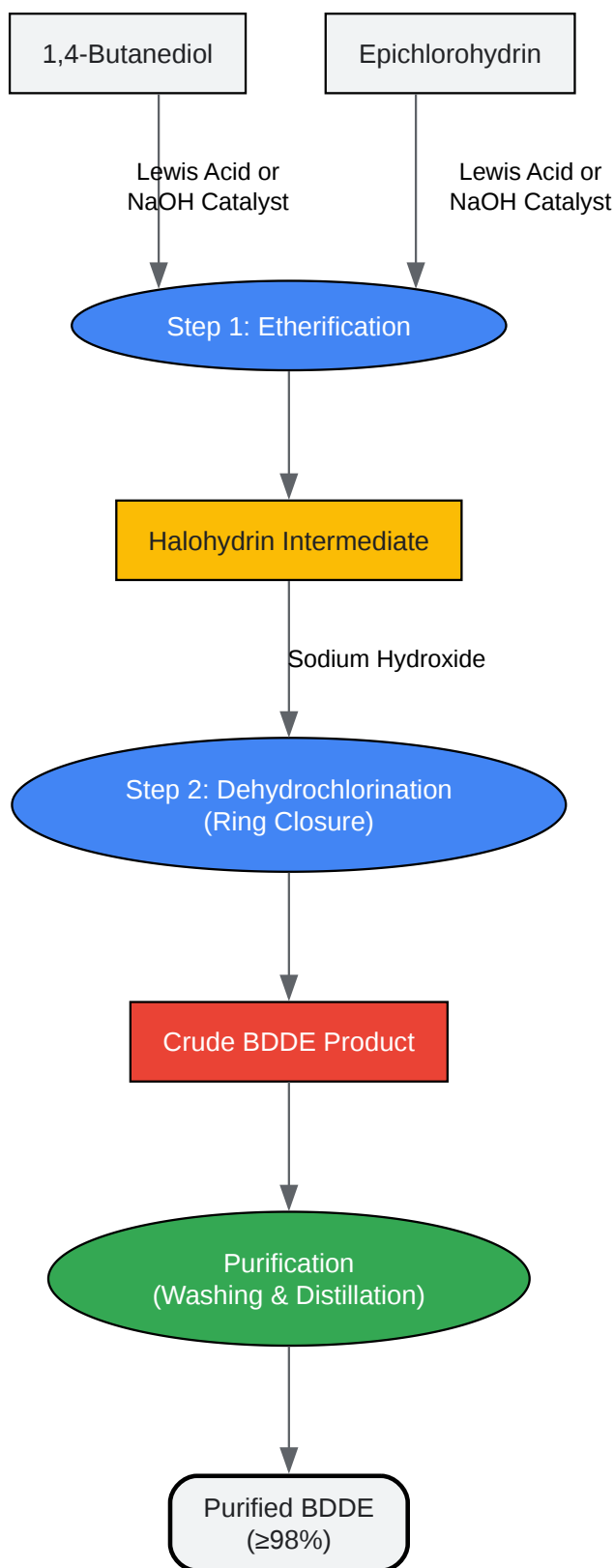
Physicochemical Properties

BDDE is a colorless, low-viscosity liquid under standard conditions.[1][4] Its physical and chemical properties make it a versatile component in polymer formulations.

Property	Value	Source(s)
Molecular Weight	202.25 g·mol ⁻¹	[1][2][4]
Appearance	Colorless transparent liquid	[1][4]
Density	1.1 g/mL at 25 °C	
Boiling Point	266 °C (lit.)	
Flash Point	> 200°F (> 93°C)	[7]
Vapor Pressure	~10 mmHg at 20 °C	[8]
Refractive Index	n _{20/D} 1.453 (lit.)	[3]
Water Solubility	Miscible	[8]
Purity	≥ 98% (Assay)	[4]

Synthesis and Manufacturing

The primary industrial synthesis of BDDE involves a two-step reaction between 1,4-butanediol and epichlorohydrin.[1] The process begins with a Lewis acid-catalyzed addition reaction to form a halohydrin intermediate, followed by dehydrochlorination using a base, typically sodium hydroxide, to form the final diepoxide product.[1]



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General synthesis workflow for **1,4-Butanediol diglycidyl ether (BDDE)**.

Detailed Experimental Protocol: Two-Step Synthesis

The following protocol is adapted from a described laboratory-scale synthesis method.^[9]

Materials:

- 1,4-butanediol (0.25 mol)
- Epichlorohydrin (1.25 mol)
- 30% Sodium hydroxide (NaOH) aqueous solution
- Toluene
- Deionized water
- Four-neck flask equipped with a mechanical stirrer, thermometer, condenser, and addition funnel.

Procedure:

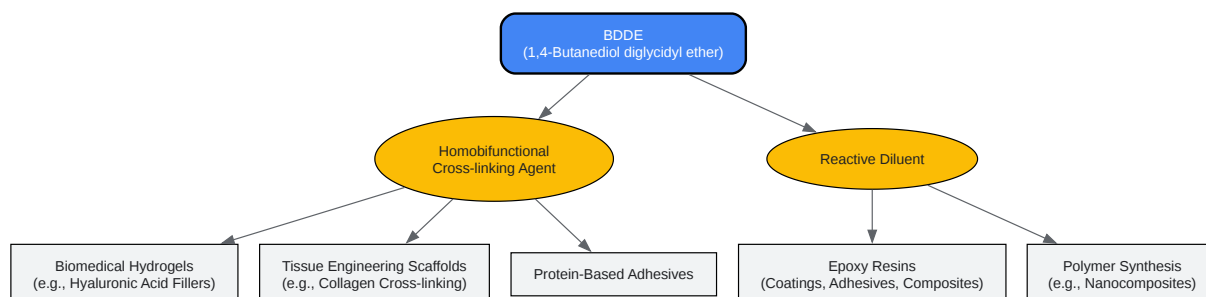
- Etherification:
 - Charge the four-neck flask with 0.25 mol of 1,4-butanediol and a catalytic amount of 30% NaOH solution (e.g., 0.1:1 molar ratio of NaOH to 1,4-butanediol).^[9]
 - Stir the mixture to ensure homogeneity.
 - Add 1.25 mol of epichlorohydrin to the flask.
 - Heat the reaction mixture to 60°C and maintain this temperature for 2 hours to facilitate the etherification reaction.^[9]
- Ring Closure (Dehydrochlorination):
 - Increase the temperature to 65°C and reduce the pressure inside the flask.
 - Slowly add 0.5 mol of 30% NaOH solution dropwise over 2 hours.^[9] During this addition, water and excess epichlorohydrin will azeotropically distill; the epichlorohydrin should be

condensed and returned to the reaction system.[9]

- After the addition is complete, maintain the reaction conditions for an additional 15 minutes.[9]
- Purification:
 - Remove the excess epichlorohydrin using rotary evaporation.
 - Dissolve the resulting crude product in toluene.
 - Wash the toluene solution several times with deionized water to remove salts and residual alkali.[9]
 - Finally, remove the toluene via rotary evaporation to yield a colorless, transparent liquid product of BDDE.[9]

Core Applications and Mechanisms

BDDE's primary utility stems from its role as a homobifunctional cross-linking agent and a reactive diluent for epoxy resins.[3]



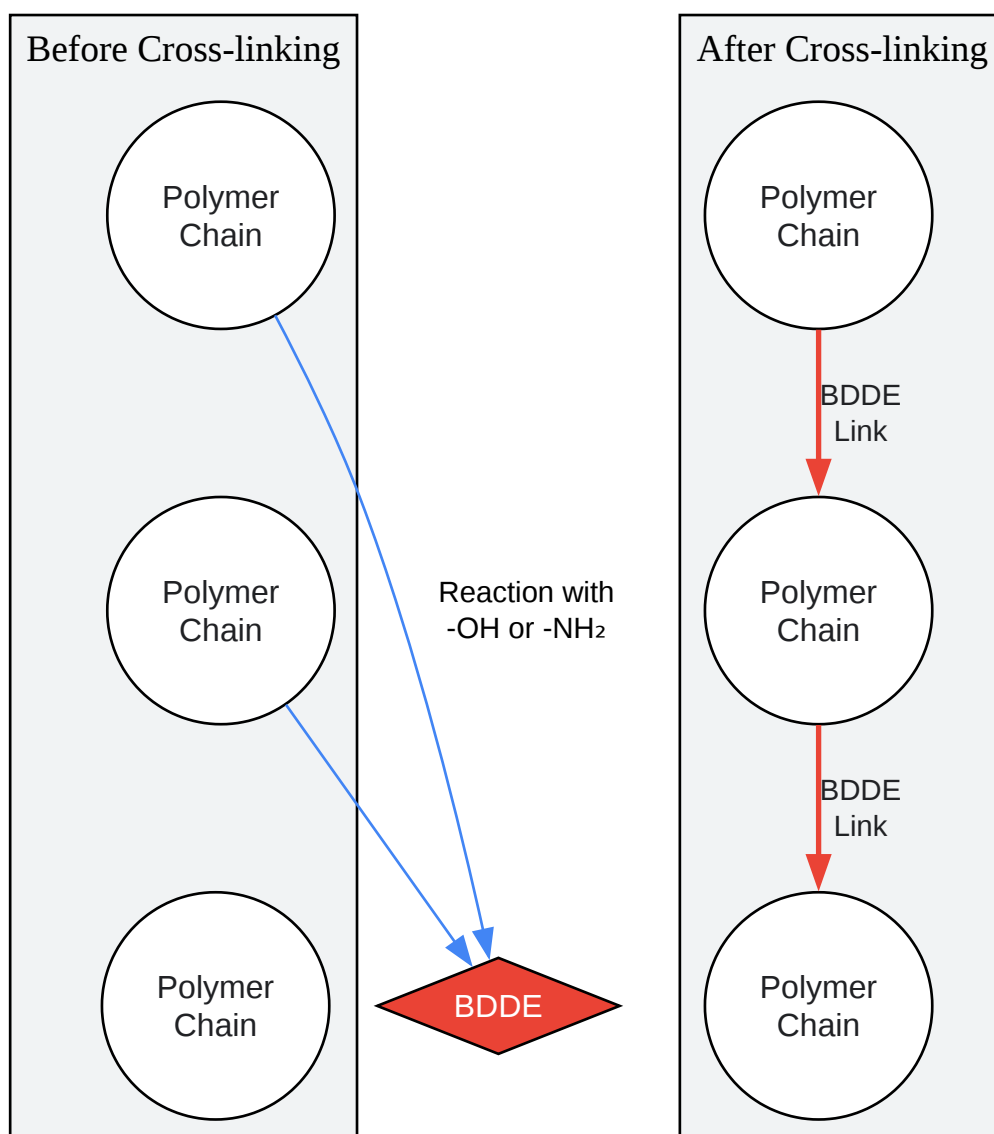
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Key functions and applications of BDDE.

Cross-Linking Agent in Biomaterials

In drug development and biomedical research, BDDE is extensively used to cross-link biopolymers, enhancing their mechanical stability and degradation resistance.

- **Hyaluronic Acid (HA) Dermal Fillers:** BDDE is the most common cross-linking agent used to convert soluble HA chains into a durable, viscoelastic hydrogel suitable for dermal fillers.[3] The epoxide groups of BDDE react with the hydroxyl groups of HA under basic conditions, forming stable ether linkages. This process increases the longevity of the filler in vivo.
- **Collagen Scaffolds:** BDDE is employed to cross-link collagen for tissue engineering applications.[10] The reaction primarily occurs between the epoxide groups and the free amine groups (e.g., from lysine residues) on the collagen chains.[10] This cross-linking improves the thermal stability and enzymatic resistance of the collagen matrix.



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Schematic of BDDE cross-linking polymer chains to form a stable network.

Reactive Diluent for Epoxy Resins

BDDE is added to high-viscosity epoxy resin formulations, such as those based on bisphenol A diglycidyl ether (BADGE), to reduce viscosity.^{[1][9]} This improves handling, processing, and wetting of substrates.^[9] As a reactive diluent, BDDE's epoxide groups copolymerize with the resin and curing agent, becoming a permanent part of the final cured polymer network. This integration enhances properties like flexibility, impact resistance, and toughness without the drawbacks of non-reactive diluents, which can leach out over time.^{[3][9]}

Toxicological Profile

Understanding the toxicology of BDDE is critical for safe handling and for evaluating its biocompatibility in medical applications.

Endpoint	Species	Route	Value	Classification
Acute Toxicity (LD ₅₀)	Rat	Oral	1163 mg/kg bw	Category 4 (Harmful if swallowed)[5]
Acute Toxicity (LD ₅₀)	Rat	Dermal	> 2150 mg/kg bw	Not Classified[5]
Skin Irritation	Human	Dermal	Irritant	Causes skin irritation
Eye Irritation	-	-	Irritant	Causes serious eye irritation
Skin Sensitization	Human	Dermal	Sensitizer	May cause an allergic skin reaction[8]

Experimental Protocol: Acute Oral Toxicity Study (Summary)

The following is a summary of the methodology used in a key study to determine the oral LD₅₀ of BDDE in rats, conducted according to OECD Guideline 401.[5]

- Test System: KFM-Han Wistar rats, 5 males and 5 females per dose group.
- Housing: Animals were housed in groups of 5 in Makrolon cages with standard bedding, under controlled environmental conditions (22 ± 3°C, 40-70% humidity, 12h light/dark cycle). [5]
- Vehicle: A 4% solution of carboxymethylcellulose sodium salt in distilled water was used as the vehicle.[5]

- Dose Administration: The test substance was administered once by oral gavage at doses of 600, 2000, and 5000 mg/kg body weight.[5]
- Observation Period: Animals were observed for 14 days following administration.[5]
- Endpoints Monitored:
 - Mortality: Checked multiple times on day 1 and daily thereafter.
 - Clinical Signs: General behavior, respiration, skin, etc., were regularly observed.
 - Body Weight: Measured on days 1, 8, and 15.
 - Pathology: Gross necropsy was performed on all animals at the end of the study.[5]
- Data Analysis: The LD₅₀ value and its 95% confidence interval were calculated using the LOGIT-Model.[5]

Conclusion

2,2'-[Butane-1,4-diylbis(oxymethylene)]bis(oxirane), or **1,4-Butanediol diglycidyl ether** (BDDE), is a versatile chemical with well-defined properties and synthesis routes. Its primary roles as a cross-linking agent in biomedical hydrogels and as a reactive diluent in industrial epoxy systems are crucial for developing advanced materials. For researchers and drug development professionals, its application in stabilizing biopolymers like hyaluronic acid and collagen is of particular importance. A thorough understanding of its chemical behavior and toxicological profile is essential for its safe and effective use in both research and commercial products.

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